

# Technical Support Center: Lanthanum Bromide (LaBr<sub>3</sub>) Detectors

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## Compound of Interest

Compound Name: Lanthanum bromide

Cat. No.: B1212527

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **Lanthanum Bromide** (LaBr<sub>3</sub>) detectors. Our goal is to help you improve and maintain the optimal energy resolution of your detectors.

## Frequently Asked Questions (FAQs)

Q1: What is the typical energy resolution of a LaBr<sub>3</sub> detector?

A1: Standard LaBr<sub>3</sub>(Ce) detectors typically offer an energy resolution of about 3% at 662 keV. [1][2] Enhanced versions, such as those co-doped with strontium (LaBr<sub>3</sub>(Ce+Sr)), can achieve even better resolutions, often measured to be around 2.2% to 2.6% at 662 keV.[3][4] However, this high resolution is most prominent for gamma-ray energies above 100 keV.[1]

Q2: Why is my new LaBr<sub>3</sub> detector showing poorer resolution than specified?

A2: Several factors can contribute to a new detector not meeting its specified energy resolution. These can include improper setup of the electronics (HV, amplifier gain, shaping time), environmental factors like temperature fluctuations, incorrect calibration, or even shipping damage. It is also important to ensure that the photomultiplier tube (PMT) is suitable for the high and fast light output of LaBr<sub>3</sub> to avoid saturation effects.

Q3: What is the intrinsic background of a LaBr<sub>3</sub> detector and how does it affect my measurements?

A3:  $\text{LaBr}_3$  crystals have a natural background radioactivity due to the presence of the isotope  $^{138}\text{La}$  (~0.09% abundance) and traces of  $^{227}\text{Ac}$ .<sup>[5][6]</sup> The decay of  $^{138}\text{La}$  produces gamma rays, most notably at 789 keV and 1436 keV, as well as Ba X-rays around 32-38 keV.<sup>[7]</sup> This intrinsic background can interfere with the detection of low-activity sources and should be measured and subtracted from your experimental data.<sup>[1]</sup>

Q4: Can temperature fluctuations affect the energy resolution?

A4: Yes, temperature variations can significantly impact the performance of the scintillation crystal and the photomultiplier tube (PMT). While  $\text{LaBr}_3$  is more stable than some other scintillators, temperature changes can cause gain drift in the PMT, leading to shifts in peak positions and a degradation of energy resolution.<sup>[8][9]</sup> For optimal performance, it is crucial to maintain a stable operating temperature.

Q5: What are "enhanced"  $\text{LaBr}_3$  detectors?

A5: Enhanced **Lanthanum Bromide** detectors are typically co-doped with elements like Strontium ( $\text{Sr}^{2+}$ ) or Calcium ( $\text{Ca}^{2+}$ ). This co-doping can improve the energy resolution to as low as 2.0% at 662 keV by reducing scintillation light losses.<sup>[3]</sup>

## Data Presentation

The following tables provide quantitative data for easy comparison of  $\text{LaBr}_3$  detector performance.

Table 1: Comparison of Standard and Enhanced  $\text{LaBr}_3$  Detector Energy Resolution

Detector Type	Typical Energy Resolution (FWHM at 662 keV)
Standard $\text{LaBr}_3(\text{Ce})$	2.8% - 3.5%
Enhanced $\text{LaBr}_3(\text{Ce}+\text{Sr})$	2.2% - 2.6% <sup>[3][4]</sup>

Table 2: Energy Resolution of a  $\text{LaBr}_3(\text{Ce})$  Detector at Various Gamma-Ray Energies

Gamma-Ray Energy (keV)	Typical Energy Resolution (FWHM)
122	~6.8% <a href="#">[10]</a>
511	~3.6% <a href="#">[10]</a>
662	~3.2% <a href="#">[10]</a>
2230	~39 keV (~1.75%) <a href="#">[11]</a>

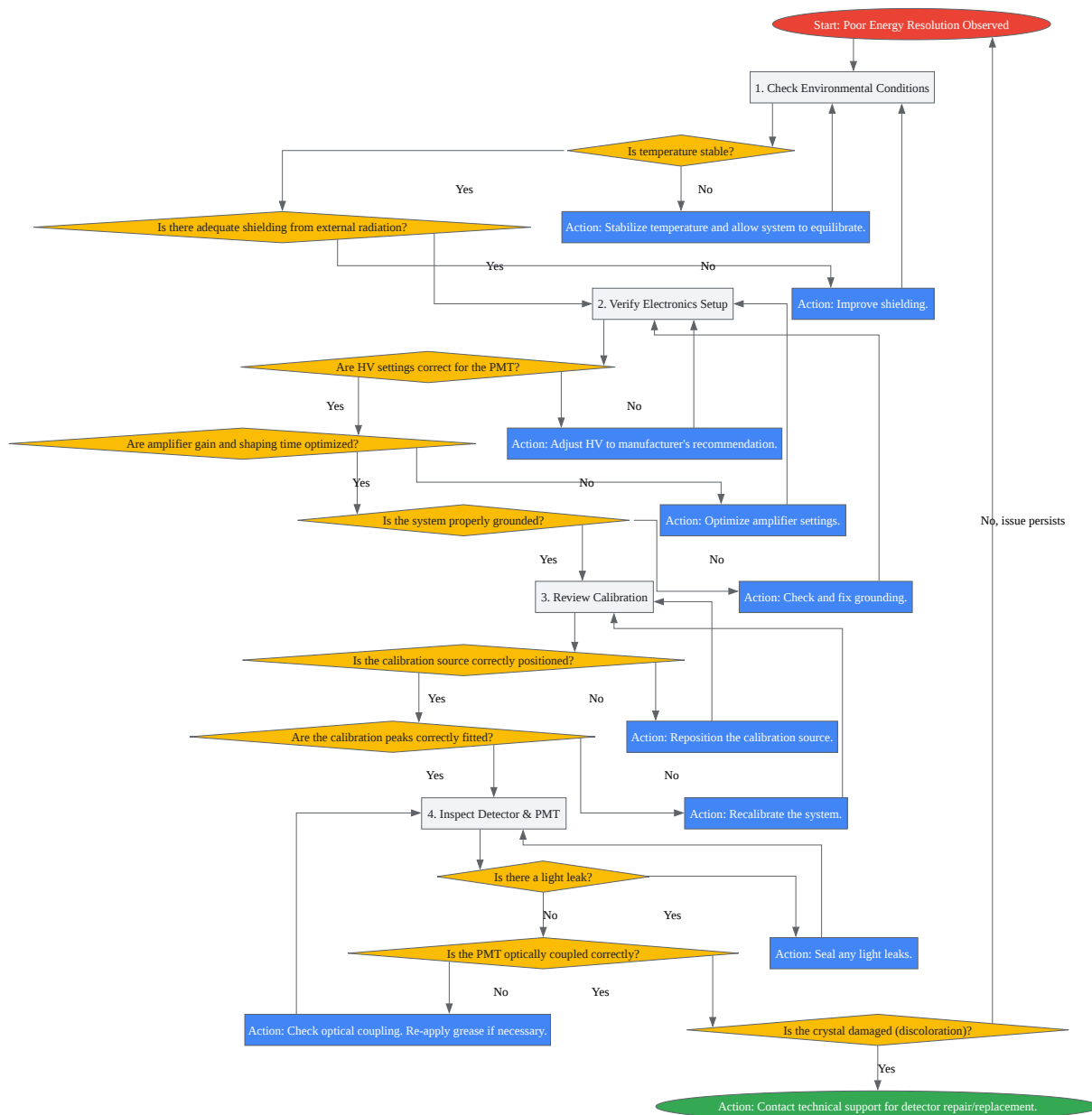
Table 3: Common Gamma-Ray Calibration Sources

Isotope	Gamma-Ray Energy (keV)
Americium-241 ( $^{241}\text{Am}$ )	59.54 <a href="#">[12]</a>
Cobalt-57 ( $^{57}\text{Co}$ )	122.06 <a href="#">[12]</a>
Barium-133 ( $^{133}\text{Ba}$ )	81.0, 302.85, 356.01 <a href="#">[12]</a>
Cesium-137 ( $^{137}\text{Cs}$ )	661.66 <a href="#">[12]</a>
Manganese-54 ( $^{54}\text{Mn}$ )	834.85 <a href="#">[12]</a>
Cobalt-60 ( $^{60}\text{Co}$ )	1173.2, 1332.5 <a href="#">[12]</a>
Sodium-22 ( $^{22}\text{Na}$ )	511.0, 1274.54 <a href="#">[12]</a>

## Troubleshooting Guides

### Issue: Poor Energy Resolution

If your  $\text{LaBr}_3$  detector is exhibiting poor energy resolution, follow these steps to diagnose and resolve the issue.



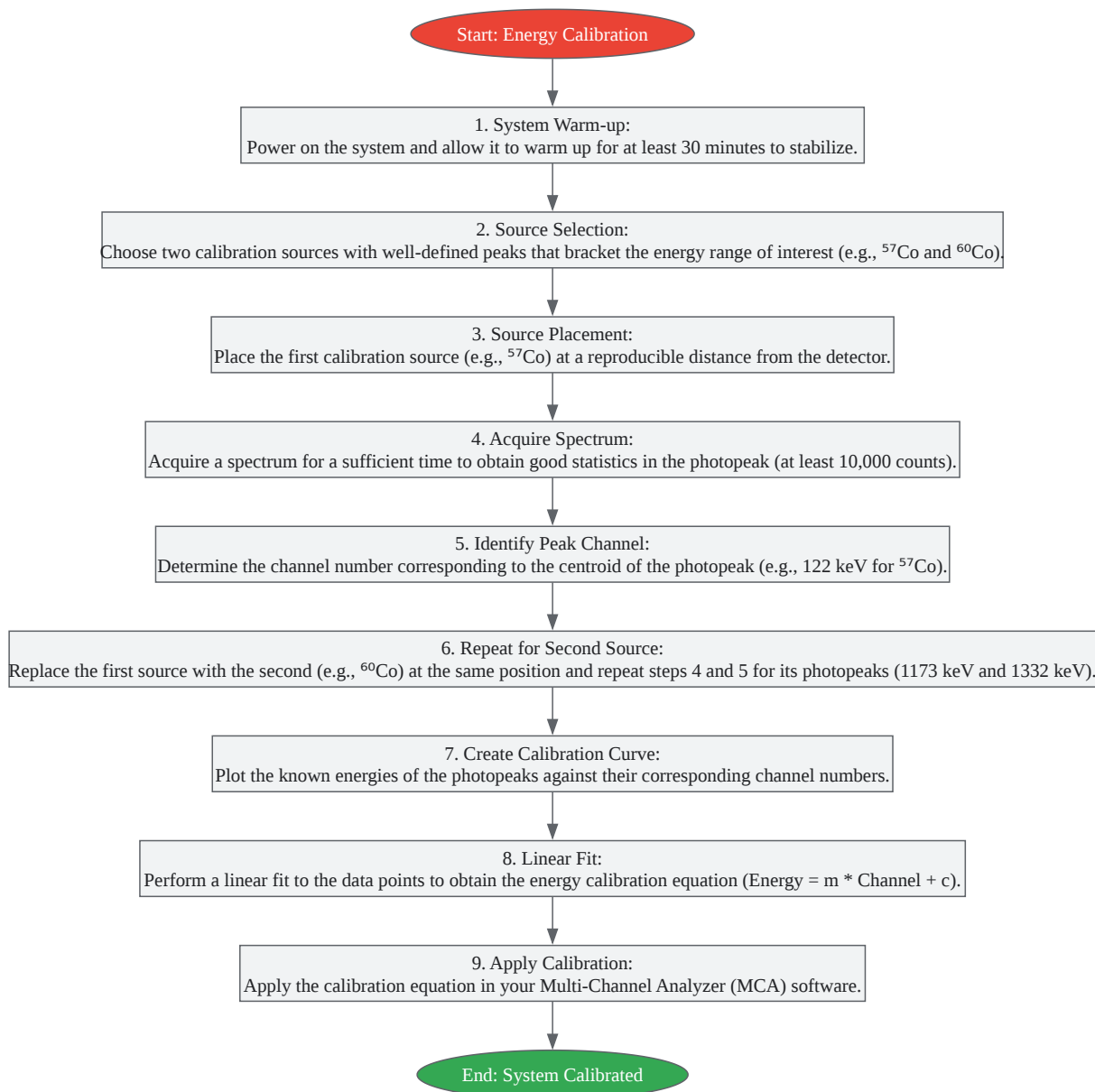
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Caption: Troubleshooting workflow for poor energy resolution.

## Experimental Protocols

### Protocol 1: Energy Calibration for Optimal Resolution

This protocol outlines the steps for performing a two-point energy calibration of your  $\text{LaBr}_3$  detector system.



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Caption: Workflow for energy calibration.

## Protocol 2: Optimizing Photomultiplier Tube (PMT) High Voltage (HV)

This protocol describes how to find the optimal HV setting for your PMT to achieve the best energy resolution.

- Initial Setup:
  - Place a standard calibration source, such as  $^{137}\text{Cs}$ , in front of the detector.
  - Set the amplifier gain to a mid-range value.
  - Start with the manufacturer's recommended HV setting or a low value.
- Iterative Measurement:
  - Acquire a spectrum and measure the Full Width at Half Maximum (FWHM) of the 662 keV photopeak.
  - Increase the HV by a small increment (e.g., 25-50 V).
  - Re-acquire the spectrum and measure the FWHM again.
  - Repeat this process, incrementally increasing the HV.
- Data Analysis:
  - Plot the measured energy resolution (FWHM) as a function of the applied HV.
  - The optimal HV setting corresponds to the voltage that yields the best energy resolution (lowest FWHM).
- Verification:
  - Once the optimal HV is determined, you may need to re-adjust the amplifier gain to ensure the signal is within the dynamic range of your ADC.

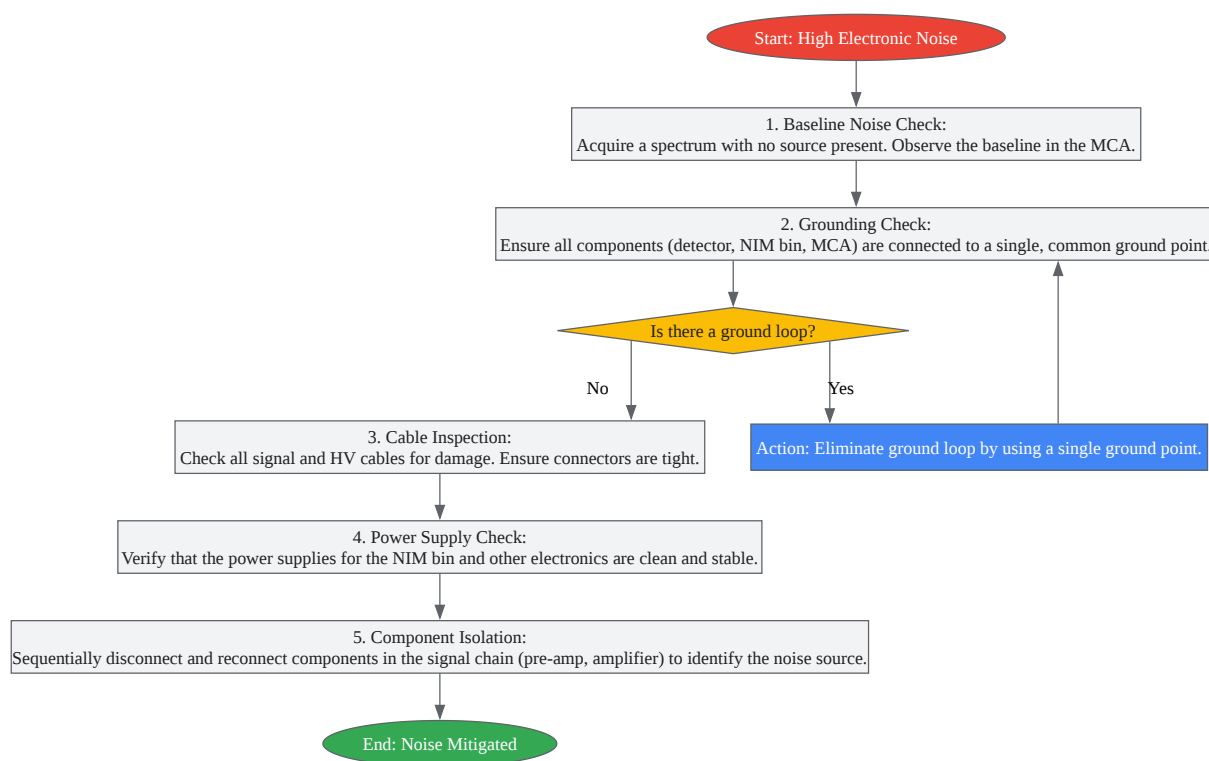
Note: Exceeding the maximum rated voltage of the PMT can cause permanent damage. Always consult your PMT's datasheet. The high light output of  $\text{LaBr}_3$  can cause non-linear

effects in the PMT. If you observe that the resolution worsens and high-energy peaks are at a lower pulse height than expected, try reducing the HV by about 100V to see if linearity and resolution improve.

### Protocol 3: Diagnosing and Mitigating Electronic Noise

Electronic noise can significantly degrade energy resolution. This protocol provides steps to identify and reduce noise.





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Caption: Logical workflow for noise mitigation.

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